

An In-depth Technical Guide to 1-Methyl-2-propylbenzene

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Compound of Interest

Compound Name: 1-Methyl-2-propylbenzene

Cat. No.: B092723

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This technical guide provides a comprehensive overview of **1-methyl-2-propylbenzene**, also known as o-propyltoluene, tailored for researchers, scientists, and professionals in drug development. It covers the compound's nomenclature, physicochemical properties, relevant experimental protocols, and its classification within organic chemistry.

Nomenclature

The nomenclature of an organic compound is crucial for its unambiguous identification in scientific literature and databases.

IUPAC Name

The systematic name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC) guidelines, is **1-methyl-2-propylbenzene**.^{[1][2]}

Synonyms

This compound is also known by several other names, which are frequently encountered in chemical catalogs and older literature. A comprehensive list of synonyms is provided below:

- o-Propyltoluene^{[1][2]}
- 2-Propyltoluene^{[1][2][3]}
- Toluene, o-propyl-^{[1][2]}

- 2-n-Propyltoluene[1][2]
- 1-Methyl-2-n-propylbenzene[1][2]
- Benzene, 1-methyl-2-propyl-[1][2]

Physicochemical Properties

A summary of the key quantitative physical and chemical properties of **1-methyl-2-propylbenzene** is presented in Table 1. These properties are essential for its handling, application in experimental settings, and for predicting its behavior in various chemical and biological systems.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₄	[1][2]
Molecular Weight	134.22 g/mol	[1][2]
CAS Registry Number	1074-17-5	[1][2]
Physical State	Liquid	[1]
Melting Point	-60.3 °C (212.85 K)	[1][2][4]
Boiling Point	185 °C (458.15 K)	[2][4]
Density	0.877 g/mL	[2]
Refractive Index	1.499	[2]
Vapor Pressure	0.99 mmHg	[1]
Water Solubility	0.017 g/L (Predicted)	[3]
LogP (Octanol/Water)	4.50	[1]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **1-methyl-2-propylbenzene** are outlined below. These protocols provide a foundational framework for laboratory work involving this compound.

Synthesis via Friedel-Crafts Alkylation

The synthesis of **1-methyl-2-propylbenzene** can be achieved through the Friedel-Crafts alkylation of toluene. This electrophilic aromatic substitution reaction, however, typically yields a mixture of ortho, meta, and para isomers. The ortho-isomer (**1-methyl-2-propylbenzene**) is often a minor product compared to the para-isomer due to steric hindrance.

Objective: To synthesize propyltoluene isomers via the alkylation of toluene with an n-propyl halide.

Materials:

- Toluene (excess)
- 1-Chloropropane (or 1-bromopropane)
- Anhydrous Aluminum Chloride (AlCl_3) - Lewis acid catalyst
- Dry diethyl ether (solvent)
- Hydrochloric acid (aqueous solution, for workup)
- Sodium bicarbonate (aqueous solution, for neutralization)
- Anhydrous magnesium sulfate (drying agent)
- Standard distillation and reflux apparatus

Procedure:

- Set up a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer. Ensure all glassware is dry and the system is protected from atmospheric moisture with a drying tube.
- In the flask, suspend anhydrous aluminum chloride in an excess of dry toluene. The use of toluene as both reactant and solvent helps to minimize polysubstitution.[5]
- Cool the mixture in an ice bath to 0-5 °C.

- Slowly add 1-chloropropane dropwise from the dropping funnel to the stirred toluene- AlCl_3 suspension. Maintain the temperature below 10 °C during the addition to control the reaction rate.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and then heat to a gentle reflux for 1-2 hours to ensure the reaction goes to completion.
- Cool the reaction mixture back down in an ice bath and quench the reaction by slowly adding crushed ice, followed by dilute hydrochloric acid to decompose the aluminum chloride complex.
- Transfer the mixture to a separatory funnel. Separate the organic layer, and wash it sequentially with water, dilute sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the excess toluene by distillation.
- The resulting crude product is a mixture of **1-methyl-2-propylbenzene**, 1-methyl-3-propylbenzene, and 1-methyl-4-propylbenzene. The separation of these isomers requires fractional distillation or preparative gas chromatography due to their close boiling points.

Analysis by High-Performance Liquid Chromatography (HPLC)

The purity of **1-methyl-2-propylbenzene** and the composition of isomer mixtures can be determined using reverse-phase HPLC.

Objective: To analyze the purity of a **1-methyl-2-propylbenzene** sample.

Instrumentation and Materials:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 5 μm particle size, 4.6 x 250 mm)
- Mobile Phase A: Water with 0.1% phosphoric acid

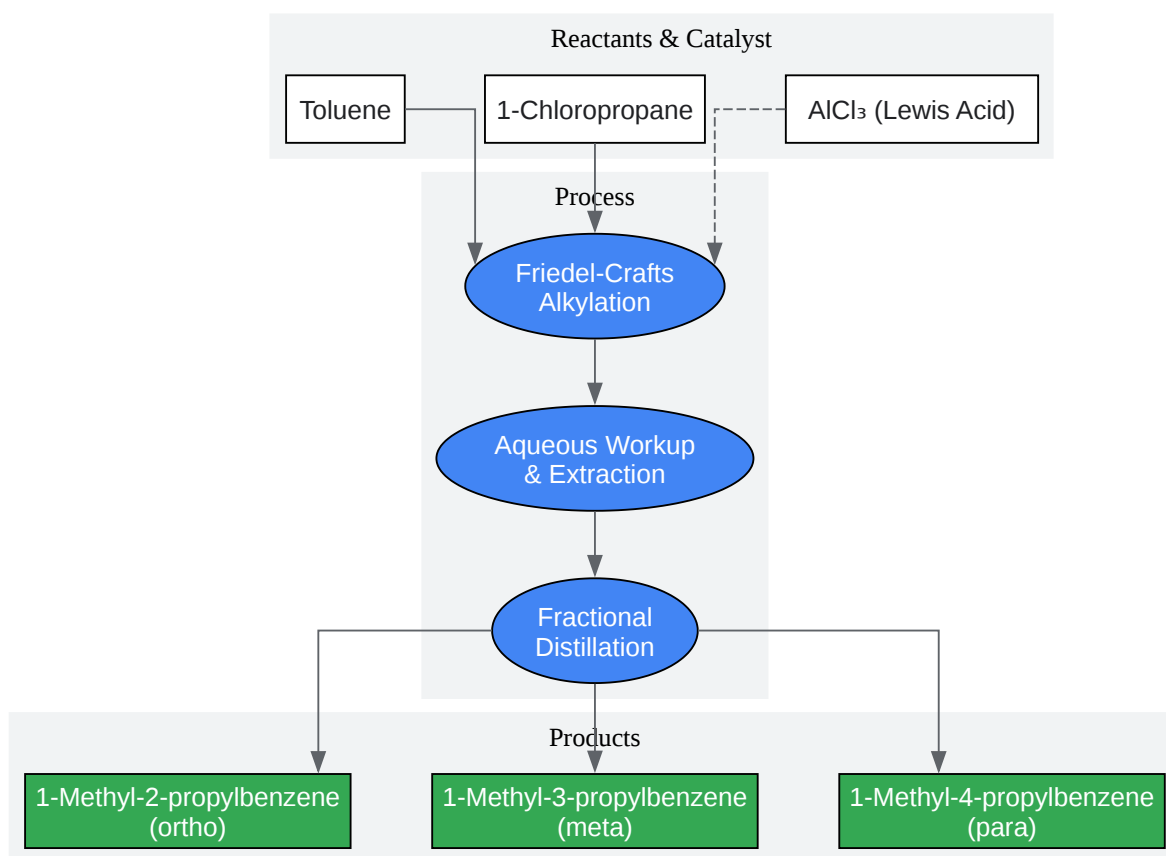
- Mobile Phase B: Acetonitrile with 0.1% phosphoric acid
- Sample of **1-methyl-2-propylbenzene** dissolved in acetonitrile

Procedure:

- Prepare the mobile phase by mixing acetonitrile and water (e.g., in a 70:30 v/v ratio). For mass spectrometry compatibility, formic acid should be used in place of phosphoric acid.[6]
- Degas the mobile phase using sonication or vacuum filtration.
- Set the HPLC system parameters:
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 25 °C
 - Injection Volume: 10 µL
 - UV Detection Wavelength: 254 nm
- Equilibrate the C18 column with the mobile phase until a stable baseline is achieved.
- Inject the prepared sample of **1-methyl-2-propylbenzene**.
- Run the analysis and record the chromatogram. The retention time and peak area can be used to identify and quantify the compound and any impurities present.

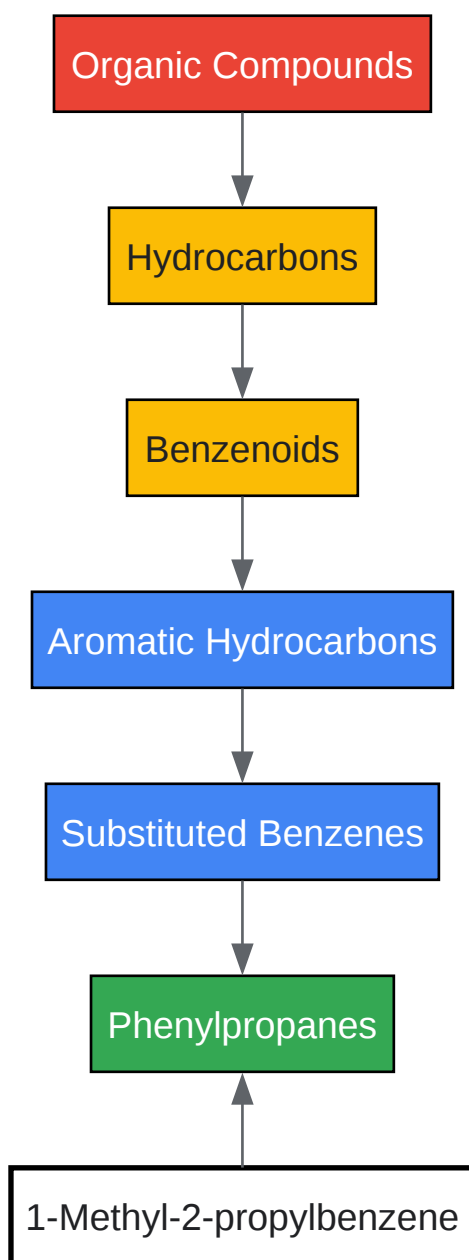
Visualizations

Diagrams are provided to illustrate key logical and experimental relationships involving **1-methyl-2-propylbenzene**.



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Caption: Workflow for the synthesis of propyltoluene isomers.



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Caption: Chemical classification of **1-Methyl-2-propylbenzene**.

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